

# Personal protective equipment for handling Resveratrol-d4

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## Compound of Interest

Compound Name: Resveratrol-d4

Cat. No.: B592770

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## Essential Safety and Handling Guide for Resveratrol-d4

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Resveratrol-d4**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Classification

**Resveratrol-d4** is classified with significant hazards that necessitate careful handling. The primary risks are summarized below.

Hazard Class	GHS Classification	Hazard Statement
Flammability	Flammable Liquids 2	H225: Highly flammable liquid and vapor <sup>[1]</sup>
Health Hazard	Carcinogenicity 1A	H350: May cause cancer <sup>[1]</sup>
Health Hazard	Eye Irritation 2A	H319: Causes serious eye irritation <sup>[1]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to create a barrier between the handler and the chemical, minimizing exposure.<sup>[2]</sup><sup>[3]</sup> The minimum required PPE for handling **Resveratrol-d4** is detailed below.

Body Part	Required PPE	Specification and Purpose
Torso/Body	Laboratory Coat	A fire-resistant lab coat is recommended to protect clothing and skin from splashes and spills. <sup>[3]</sup>
Hands	Chemical-Resistant Gloves	Nitrile gloves are suitable for protection against chemical splashes. <sup>[4]</sup> <sup>[5]</sup> Ensure to remove and replace gloves immediately after contact with the chemical. <sup>[5]</sup>
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are required to protect the eyes. <sup>[5]</sup> <sup>[6]</sup> A face shield must be worn in addition to goggles when there is a significant risk of splashing. <sup>[3]</sup> <sup>[5]</sup>
Respiratory	Respirator	A NIOSH/MSHA approved respirator should be used if ventilation is inadequate or if exposure limits may be exceeded. <sup>[7]</sup>
Feet	Closed-Toe Shoes	Required to prevent injury from spills or dropped objects. <sup>[3]</sup> <sup>[4]</sup>

## Procedural Guide: Handling and Disposal of Resveratrol-d4

This section provides a step-by-step protocol for the safe handling and disposal of **Resveratrol-d4**.

## Step 1: Pre-Handling Preparations

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for trans-**Resveratrol-d4**.[\[1\]](#)
- Work Area Setup: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[8\]](#) Confirm that an eyewash station and safety shower are easily accessible.[\[7\]](#)
- Assemble Equipment: Prepare all necessary non-sparking tools and explosion-proof electrical equipment.[\[1\]](#) Ensure containers are properly grounded and bonded to prevent static discharge.[\[1\]](#)
- Eliminate Ignition Sources: Keep the handling area free of heat, sparks, open flames, and other ignition sources.[\[1\]](#) Smoking is strictly prohibited.[\[1\]](#)
- Put on PPE: Don all required personal protective equipment as specified in the table above.

## Step 2: Handling Protocol

- Opening the Container: Open the receptacle with care to avoid splashes or creating aerosols.
- Transferring/Weighing: Handle the substance carefully, avoiding dust formation and direct contact with skin or eyes.[\[7\]](#)[\[8\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[\[1\]](#)

## Step 3: Storage and Disposal

- Storage: Keep the container tightly sealed and store it in a cool, dry, and well-ventilated location.[\[1\]](#)[\[8\]](#) The storage area should be locked and secured.[\[1\]](#)
- Disposal: **Resveratrol-d4** and its container must be treated as hazardous waste.[\[1\]](#)[\[8\]](#)

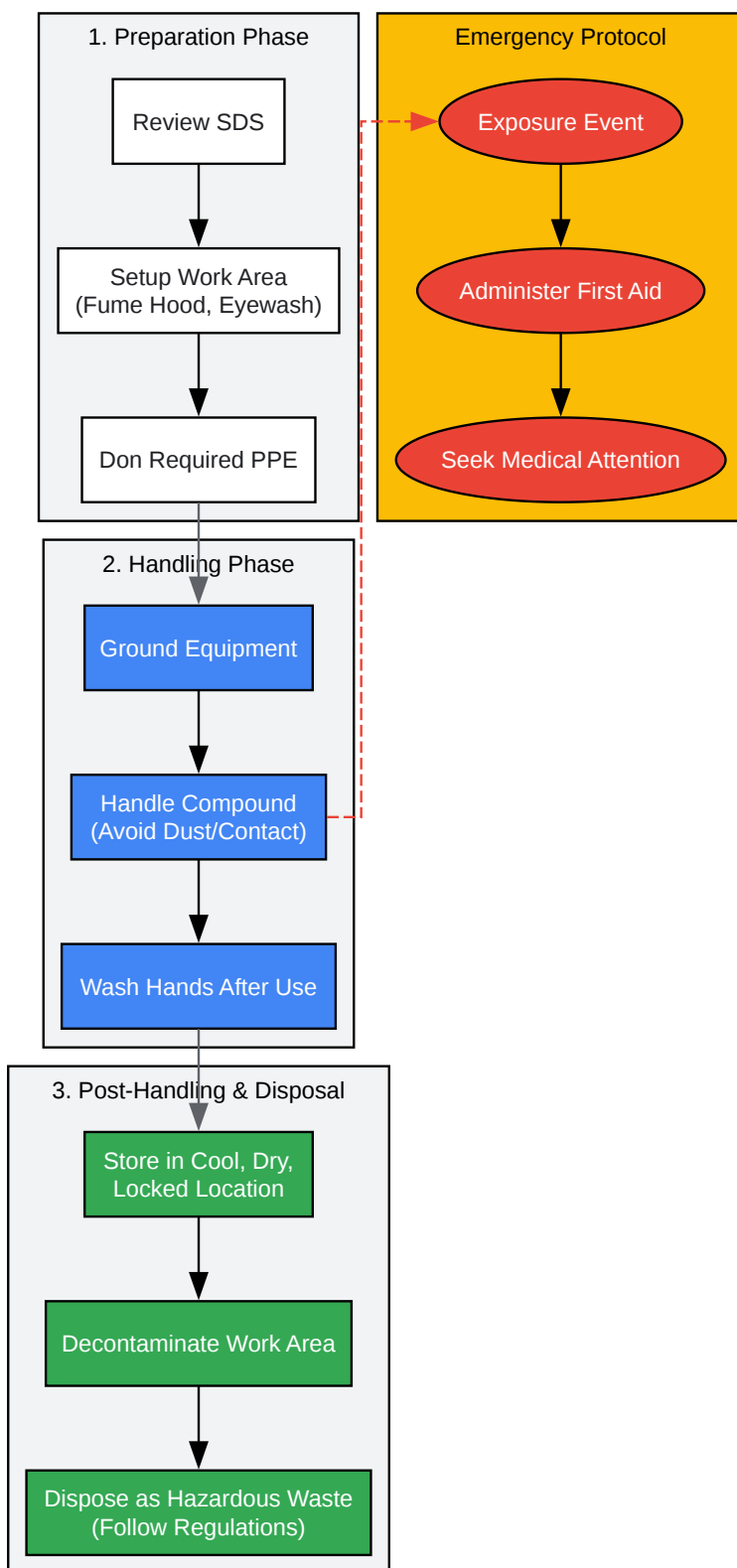
- Do not dispose of it with household garbage.[\[1\]](#)
- Do not allow the product to enter the sewage system.[\[1\]](#)[\[8\]](#)
- All disposal activities must be in strict accordance with local, regional, and national regulations.[\[1\]](#)[\[8\]](#)
- Contaminated packaging should be handled in the same manner as the substance itself.[\[8\]](#)

## Emergency First Aid Procedures

In case of exposure, follow these immediate first aid measures and seek medical attention.

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[1]</a>
Skin Contact	Take off immediately all contaminated clothing. <a href="#">[1]</a> Rinse the skin with plenty of water or shower. <a href="#">[1]</a> <a href="#">[8]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur. <a href="#">[7]</a>
Ingestion	Clean the mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if you feel unwell. <a href="#">[7]</a> <a href="#">[8]</a>

## Workflow for Handling Resveratrol-d4



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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. PPE and Safety for Chemical Handling [[acsmaterial.com](https://acsmaterial.com)]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [[labmanager.com](https://labmanager.com)]
- 4. [ba.auburn.edu](https://ba.auburn.edu) [[ba.auburn.edu](https://ba.auburn.edu)]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [[ehs.ncsu.edu](https://ehs.ncsu.edu)]
- 6. [westlab.com.au](https://westlab.com.au) [[westlab.com.au](https://westlab.com.au)]
- 7. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 8. [carloth.com](https://carloth.com) [[carloth.com](https://carloth.com)]
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